

A comparative transcriptomics analysis of cells treated with retinyl retinoate and retinol

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Compound of Interest

Compound Name: Retinyl retinoate

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A Comparative Transcriptomic Analysis: Retinyl Retinoate vs. Retinol

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the transcriptomic effects of **retinyl retinoate** and retinol on cells, supported by available experimental data. While direct comparative RNA-sequencing data between **retinyl retinoate** and retinol is limited in publicly available literature, this document synthesizes existing research to infer and present a comparative analysis of their molecular impacts.

Executive Summary

Retinol is a well-established vitamin A derivative that requires a two-step conversion to its biologically active form, retinoic acid, to exert its effects on gene expression. **Retinyl retinoate**, a hybrid molecule of retinol and retinoic acid, is proposed to offer enhanced efficacy and reduced irritation. Its unique structure is suggested to allow for a more direct and sustained delivery of retinoic acid to the skin. This guide explores the known and inferred transcriptomic differences between these two retinoids, providing insights into their mechanisms of action and potential therapeutic advantages.

Data Presentation: Comparative Gene Expression Analysis

The following tables summarize the known and inferred effects of retinol and **retinyl retinoate** on key genes involved in skin health. It is important to note that the data for **retinyl retinoate** is largely inferred from its mechanism of action and limited available studies, and is not derived from a direct head-to-head transcriptomic comparison with retinol.

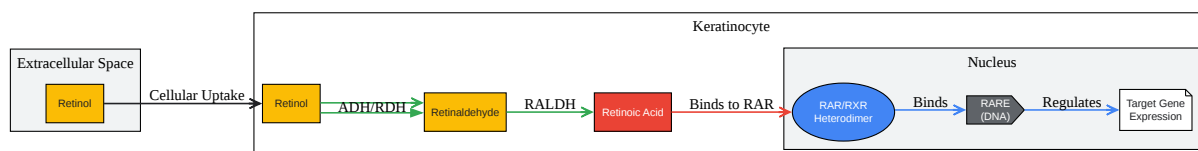
Table 1: Key Gene Expression Changes in Response to Retinol and Inferred Changes for **Retinyl Retinoate**

Gene Target	Biological Function	Effect of Retinol	Inferred Effect of Retinyl Retinoate
Extracellular Matrix Proteins			
COL1A1, COL3A1	Collagen Synthesis, Skin Strength & Elasticity	Upregulation[1]	Stronger Upregulation
Retinoid Metabolism & Signaling			
CRABP2	Cellular Retinoic Acid Transport	Upregulation[2]	Upregulation
RARB	Retinoic Acid Receptor Beta	Upregulation	Stronger Upregulation
CYP26A1, CYP26B1	Retinoic Acid Catabolism	Upregulation	Upregulation
Epidermal Differentiation & Barrier Function			
KRT4	Keratin 4	Upregulation	Potential for stronger upregulation
LCN2	Lipocalin 2	Upregulation	Potential for stronger upregulation

Mandatory Visualization

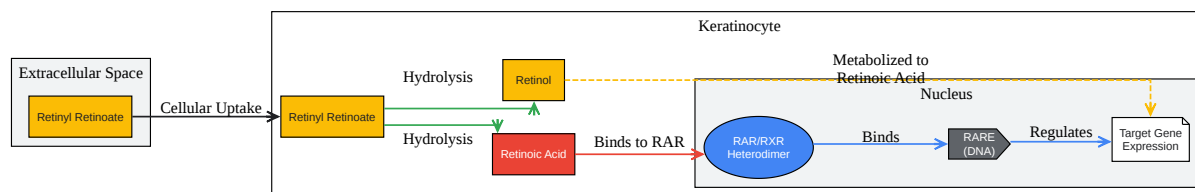
Signaling Pathways

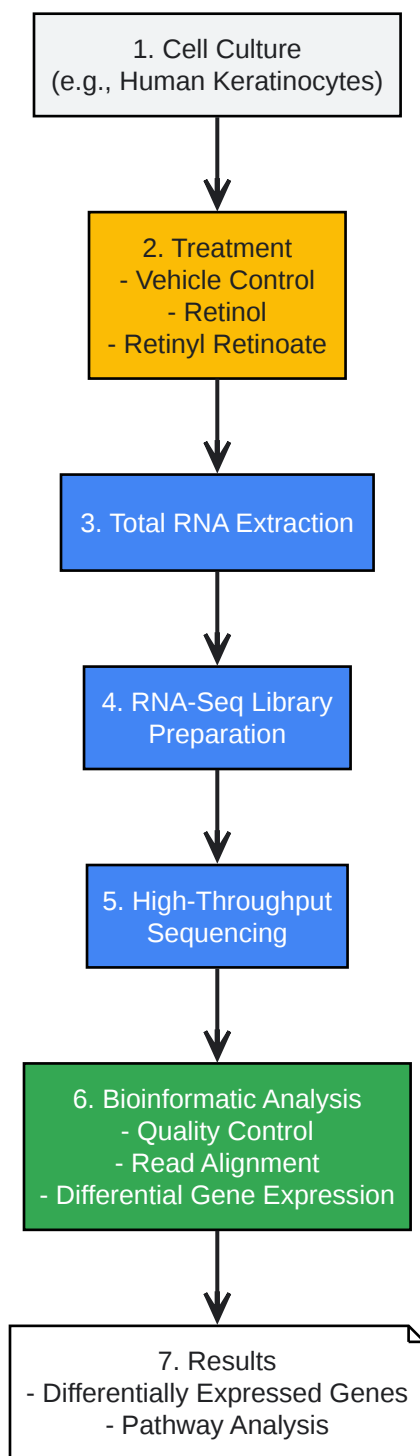
The following diagrams illustrate the metabolic and signaling pathways of retinol and **retinyl retinoate**.



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Metabolic conversion and signaling pathway of Retinol.





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References

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